

Essential Safety and Handling Protocols for G43-C3-TEG

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Compound of Interest

Compound Name: G43-C3-TEG

Cat. No.: B12388539

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Disclaimer: A specific Safety Data Sheet (SDS) for **G43-C3-TEG** was not publicly available at the time of this writing. The following guidance is based on the safety information for Triethylene Glycol (TEG), a potential component of the substance in question. The hazards and handling requirements of **G43-C3-TEG** may differ significantly. This information should be used as a preliminary guide and supplemented with a substance-specific risk assessment before any handling occurs.

Immediate Safety and Personal Protective Equipment (PPE)

When handling **G43-C3-TEG**, a comprehensive approach to personal protection is essential to minimize exposure and ensure laboratory safety. The following personal protective equipment (PPE) is recommended based on the potential hazards associated with its components.

| PPE Category | Recommended Equipment | Specifications and Usage |
|------------------------|---------------------------|---|
| Eye Protection | Chemical Safety Goggles | Wear approved chemical safety goggles where there is a reasonable probability of eye exposure. [1] |
| Hand Protection | Chemical-Resistant Gloves | Use protective gloves made of Neoprene, nitrile, polyethylene, or PVC. [1] Be aware that the liquid may penetrate the gloves; frequent changes are advisable. [1] |
| Skin Protection | Protective Clothing | Wear appropriate clothing to prevent any possibility of skin contact. [1] |
| Respiratory Protection | Respirator (if needed) | In case of high vapor concentrations, use a full face mask with a gas cartridge suitable for organic substances. [1] |

Emergency Procedures and First Aid

Immediate and appropriate first aid is critical in the event of an exposure.

| Exposure Route | First Aid Measures |
|----------------|--|
| Inhalation | Move the exposed person to fresh air at once. If respiratory problems persist, seek medical attention. |
| Skin Contact | Remove contaminated clothing immediately and wash the skin with soap and water. Get medical attention if symptoms occur after washing. |
| Eye Contact | Promptly wash eyes with plenty of water for at least 15 minutes while lifting the eyelids. Remove contact lenses if present. Seek medical attention if discomfort continues. |
| Ingestion | If the person is conscious, immediately give a couple of glasses of water or milk. Seek medical attention if any discomfort continues. |

Handling, Storage, and Disposal

Proper operational and disposal plans are necessary for the safe management of **G43-C3-TEG**.

Handling:

- Avoid spilling the substance and prevent contact with skin and eyes.
- Provide adequate general and local exhaust ventilation in the handling area.
- Wash hands thoroughly after handling, and before eating, smoking, or using the toilet.

Storage:

- Store in a tightly closed original container in a dry, cool, and well-ventilated place.
- Avoid contact with acids and oxidizing substances.

Disposal:

- Absorb spillage with a suitable absorbent material.
- Collect the absorbed material into dry containers for disposal.
- Dispose of waste in accordance with local, state, and federal regulations. Do not allow the substance to enter drains, sewers, or watercourses.

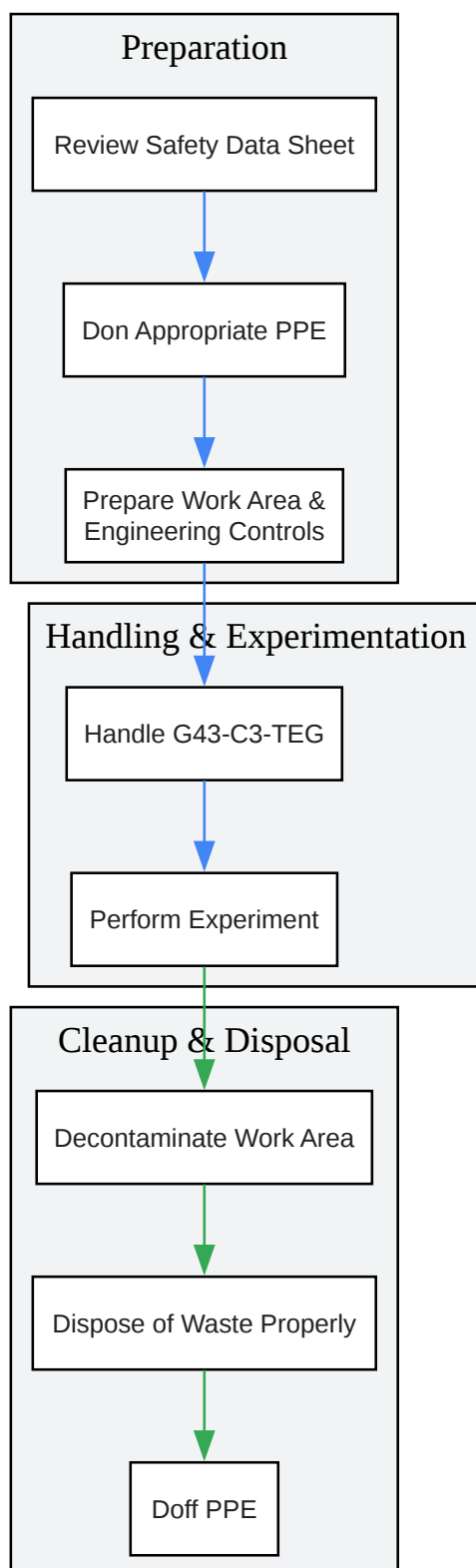
Physicochemical Data for Triethylene Glycol (TEG)

The following table summarizes key quantitative data for Triethylene Glycol (TEG).

| Property | Value |
|------------------|--------------------|
| Molecular Weight | 150.17 g/mol |
| Boiling Point | 285 °C / 545 °F |
| Melting Point | -7 °C / 19.4 °F |
| Flash Point | 165 °C / 329 °F |
| Specific Gravity | 1.120 |
| Vapor Pressure | <0.01 mbar @ 20 °C |
| Solubility | Soluble in water |

Experimental Workflow for Handling G43-C3-TEG

The following diagram outlines the procedural steps for the safe handling of **G43-C3-TEG** in a laboratory setting.



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Caption: Workflow for safe handling of **G43-C3-TEG**.

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References

- 1. [safety365.sevron.co.uk](https://www.safety365.sevron.co.uk) [[safety365.sevron.co.uk](https://www.safety365.sevron.co.uk)]
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